

# Benchmarking New RNF114 Ligands: A Comparative Guide to Nimbolide and EN219

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## Compound of Interest

Compound Name: *RNF114 ligand 1*

Cat. No.: *B2754916*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of known ligands for the E3 ubiquitin ligase RNF114, with a focus on the natural product Nimbolide and the synthetically derived covalent ligand EN219. We present a detailed analysis of their binding mechanisms, inhibitory activities, and their application in the development of Proteolysis Targeting Chimeras (PROTACs) for targeted protein degradation. This guide is intended to serve as a valuable resource for researchers in the field of targeted protein degradation and drug discovery, providing the necessary data and protocols to inform the development of novel RNF114-based therapeutics.

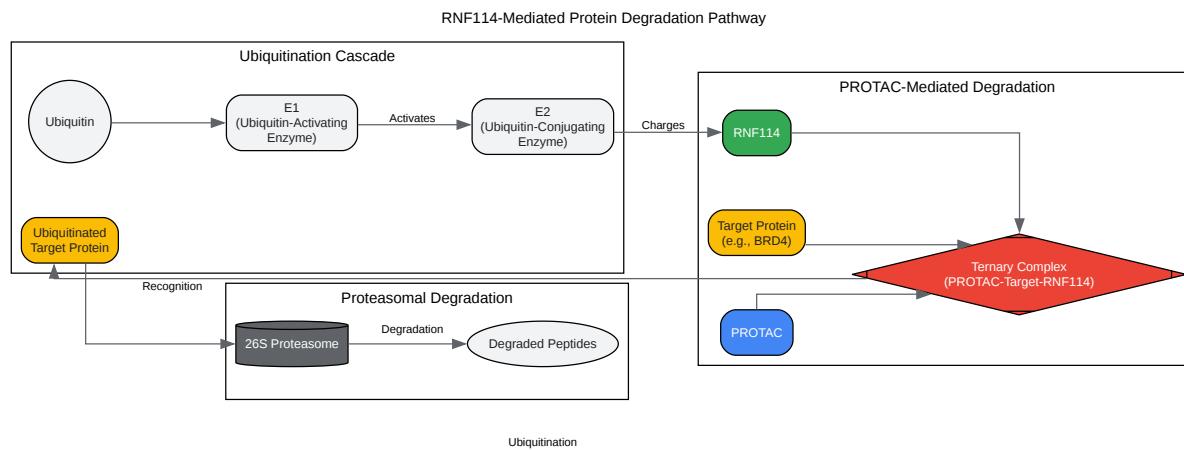
## Quantitative Data Summary

The following table summarizes the key quantitative data for the known RNF114 ligands and their derived PROTACs. This data provides a basis for comparing the potency and efficacy of these compounds.

Ligand/P ROTAC	Ligand Type	Target	IC50 (RNF114 Inhibition )	DC50 (Target Degradati on)	Dmax (Maximu m Degradati on)	Cell Line
Nimbolide	Natural Product, Covalent	RNF114	Not Reported	-	-	-
EN219	Synthetic, Covalent	RNF114	470 nM[1] [2][3]	-	-	-
XH2 (Nimbolide- JQ1)	PROTAC	BRD4	-	Not Quantified	-	231MFP
ML 2-14 (EN219- JQ1)	PROTAC	BRD4 (long isoform)	-	36 nM	>90%	231MFP
ML 2-14 (EN219- JQ1)	PROTAC	BRD4 (short isoform)	-	14 nM	>90%	231MFP

## RNF114 Signaling Pathway in Targeted Protein Degradation

RNF114 is a RING E3 ubiquitin ligase that plays a crucial role in the ubiquitin-proteasome system. In the context of targeted protein degradation, PROTACs containing an RNF114 ligand bring a target protein in proximity to RNF114, leading to the target's ubiquitination and subsequent degradation by the proteasome. A key signaling pathway involving RNF114, particularly in cancer, is its role in the DNA damage response, where it targets proteins like PARP1 for degradation.



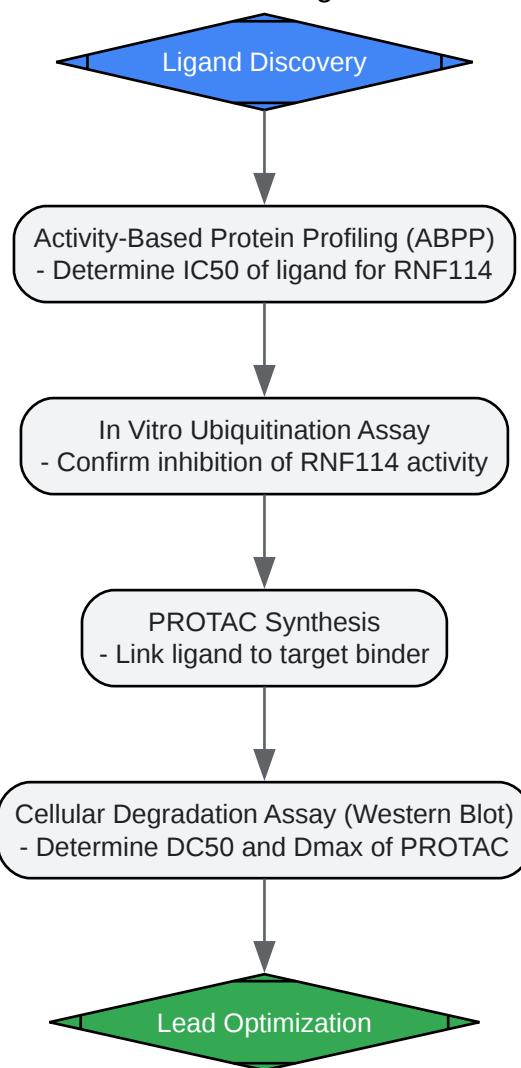
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Caption: RNF114 signaling pathway in PROTAC-mediated protein degradation.

## Experimental Workflow for Ligand Evaluation

The evaluation of new RNF114 ligands and their corresponding PROTACs involves a series of biochemical and cellular assays to determine their binding affinity, inhibitory activity, and degradation efficiency.

## Experimental Workflow for RNF114 Ligand and PROTAC Evaluation

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Caption: A typical experimental workflow for evaluating new RNF114 ligands.

## Logical Comparison of Nimbolide and EN219

This diagram illustrates the key points of comparison between the natural product Nimbolide and the synthetic ligand EN219.

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## References

- 1. The E3 ubiquitin ligase RNF114 and TAB1 degradation are required for maternal-to-zygotic transition - PMC [pmc.ncbi.nlm.nih.gov]
- 2. [benchchem.com](#) [benchchem.com]
- 3. [reactionbiology.com](#) [reactionbiology.com]
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